

In-Depth Technical Guide to the Physical Characteristics of Diphenyl Phthalate-d4

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Compound of Interest

Compound Name: *Diphenyl Phthalate-3,4,5,6-d4*

Cat. No.: *B1460583*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical characteristics of Diphenyl Phthalate-d4 (CAS No. 1398065-61-6). The information is intended to support researchers, scientists, and professionals in drug development and other scientific fields who utilize this deuterated standard. This document presents key physical data, detailed experimental protocols for its determination, and a visual representation of a fundamental experimental workflow.

Core Physical Properties

Diphenyl Phthalate-d4, a deuterated analog of Diphenyl Phthalate, is primarily used as an internal standard in analytical applications, such as mass spectrometry, for the quantification of phthalates in various matrices. Its physical properties are crucial for its proper handling, storage, and application in experimental settings.

Data Presentation: Physical Characteristics

The following table summarizes the key physical properties of Diphenyl Phthalate-d4. For properties where specific experimental data for the deuterated compound is not readily available, data for the non-deuterated Diphenyl Phthalate (CAS No. 84-62-8) is provided as a close approximation, given that the isotopic labeling is expected to have a minimal effect on these macroscopic properties.

Property	Diphenyl Phthalate-d4 (CAS: 1398065-61-6)	Diphenyl Phthalate (CAS: 84-62-8)
Molecular Formula	C ₂₀ H ₁₀ D ₄ O ₄	C ₂₀ H ₁₄ O ₄
Molecular Weight	322.35 g/mol	318.32 g/mol [1] [2] [3]
Appearance	White to Off-White Solid	White crystalline powder
Melting Point	74 - 76 °C	74 - 76 °C [1] [2] [3]
Boiling Point	No data available	400 - 405 °C at 760 mmHg [4]
Density	No data available	~1.28 g/cm ³ at 20°C [4] [5]
Vapor Pressure	No data available	7.53 x 10 ⁻⁷ mm Hg
Water Solubility	No data available	0.082 mg/L [5]
Solubility in Organic Solvents	No data available	Soluble in DMSO; Slightly soluble in Chloroform and Methanol [4] [5]
Isotopic Enrichment	99 atom % D	N/A

Experimental Protocols

Accurate determination of physical characteristics is fundamental in chemical research. The following are detailed methodologies for key experiments to ascertain the properties of solid organic compounds like Diphenyl Phthalate-d4.

Melting Point Determination

The melting point is a critical indicator of a compound's purity.

Methodology:

- **Sample Preparation:** A small amount of the crystalline Diphenyl Phthalate-d4 is finely crushed into a powder.
- **Capillary Tube Loading:** The powdered sample is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.

- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer or temperature sensor.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid mass turns into a clear liquid (completion of melting) are recorded. The melting point is reported as this range.

Boiling Point Determination (for high-boiling solids)

Given the high boiling point of the non-deuterated analog, determination for Diphenyl Phthalate-d4 would require specialized techniques, such as vacuum distillation, to prevent decomposition.

Methodology (Micro-scale):

- **Apparatus:** A small-scale distillation apparatus or a Thiele tube setup is used.
- **Sample Placement:** A small quantity of the substance is placed in a micro test tube.
- **Pressure Reduction:** The system is connected to a vacuum pump to reduce the pressure to a known level.
- **Heating:** The sample is heated gently.
- **Temperature Reading:** The temperature at which the liquid boils and its vapor condenses is recorded, along with the corresponding pressure. This can then be extrapolated to the boiling point at atmospheric pressure using a nomograph.

Solubility Determination

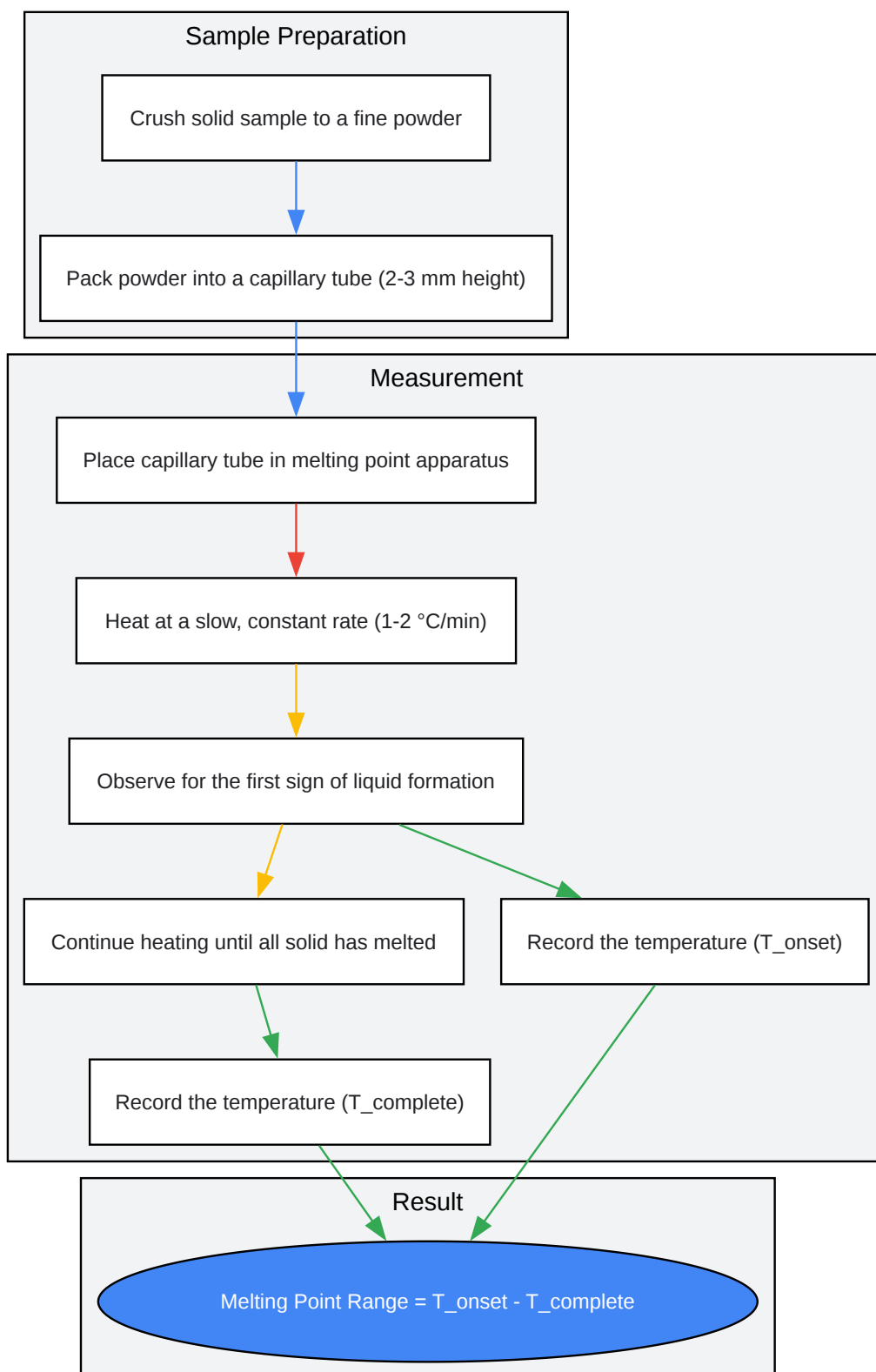
Understanding the solubility profile is essential for sample preparation and designing reaction conditions.

Methodology:

- **Solvent Selection:** A range of solvents with varying polarities (e.g., water, ethanol, acetone, toluene, DMSO) are chosen.
- **Sample Preparation:** A small, accurately weighed amount of Diphenyl Phthalate-d4 (e.g., 1-5 mg) is placed into a series of small test tubes.
- **Solvent Addition:** A measured volume of each solvent (e.g., 1 mL) is added to the respective test tubes.
- **Mixing:** The tubes are agitated or sonicated to ensure thorough mixing.
- **Observation:** The samples are visually inspected for dissolution. Solubility is typically categorized as soluble, partially soluble, or insoluble. For quantitative analysis, the concentration of the dissolved substance can be determined using techniques like UV-Vis spectroscopy or HPLC after filtration.

Mandatory Visualization

The following diagram illustrates a generalized workflow for determining the melting point of a solid organic compound.



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